

Application Notes and Protocols: Safe Handling of Ethyl 2,3-dicyanopropionate

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Compound of Interest

Compound Name: Ethyl 2,3-dicyanopropionate

Cat. No.: B024328

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This document provides detailed safety precautions, handling protocols, and emergency procedures for the use of **Ethyl 2,3-dicyanopropionate** (CAS No. 40497-11-8) in a laboratory setting. Adherence to these guidelines is crucial to ensure a safe working environment and minimize the risk of exposure.

Introduction

Ethyl 2,3-dicyanopropionate is a colorless to pale yellow liquid with a faint, ester-like odor.^[1] It is utilized as an intermediate in the synthesis of various compounds within the pharmaceutical and chemical industries.^[1] While stable under ambient conditions, it is sensitive to moisture and heat and presents several health hazards, necessitating careful handling.^[1]

Hazard Identification and Classification

Ethyl 2,3-dicyanopropionate is classified as a hazardous substance. The primary hazards are summarized in the table below.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[2][3][4][5]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin.[2][3][4][5]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled.[2][3][4]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[3][6]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation.[3][6]
Specific target organ toxicity — single exposure	Category 3	H335: May cause respiratory irritation.[6][7]

Signal Word: Warning[2][5][6]

Physical and Chemical Properties

The physical and chemical properties of **Ethyl 2,3-dicyanopropionate** are summarized in the table below for easy reference.

Property	Value
Molecular Formula	C ₇ H ₈ N ₂ O ₂ [1][6][7][8]
Molecular Weight	152.15 g/mol [2][6][7][8]
Appearance	Colorless to pale yellow liquid/oil[1][2][5]
Odor	Faint ester-like or fruity odor[1]
Boiling Point	120-136 °C[2][5]
Flash Point	147.5 ± 13.9 °C[5]
Density	1.1 ± 0.1 g/cm ³ [5]
Solubility	Sparsingly soluble in water, soluble in organic solvents.[1]

Experimental Protocols for Safe Handling

The following protocols must be strictly followed when handling **Ethyl 2,3-dicyanopropionate** in the laboratory.

A comprehensive assessment of the risks should be conducted before commencing any work. The following PPE is mandatory:

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[2] A face shield may be required for splash hazards.
- Skin Protection:
 - Gloves: Handle with chemical-impervious gloves (e.g., nitrile rubber) that have been inspected prior to use.[2] The selected gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374.[2]
 - Clothing: Wear fire/flammable resistant and impervious clothing.[2] A lab coat is required at a minimum.

- Respiratory Protection: All handling should be performed in a well-ventilated area, preferably within a chemical fume hood.^[2] If exposure limits are likely to be exceeded, a full-face respirator with appropriate cartridges (e.g., type ABEK-P2 for EU or OV/AG/P99 for US) or a self-contained breathing apparatus (SCBA) should be used.^[7]
- Work should be conducted in a well-ventilated laboratory.^[2]
- Use a chemical fume hood for all procedures that may generate vapors, mists, or aerosols.
- Ensure that safety showers and eyewash stations are readily accessible and in good working order.^[9]
- Handling:
 - Read the Safety Data Sheet (SDS) thoroughly before use.
 - Avoid contact with skin, eyes, and clothing.^[2]
 - Avoid inhalation of vapor or mist.^[2]
 - Use non-sparking tools and explosion-proof equipment.^{[2][10]}
 - Prevent fire caused by electrostatic discharge; all metal parts of equipment must be grounded.^{[2][10]}
 - Do not eat, drink, or smoke in the work area.
 - Wash hands thoroughly after handling.
- Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated place.^{[1][2]}
 - Keep away from heat, sparks, open flames, and hot surfaces.^[10]
 - Store away from incompatible materials such as strong acids, strong bases, and oxidizing agents.^{[1][10]}

- Store apart from foodstuff containers.[2]

Emergency Procedures

In the event of an emergency, follow the procedures outlined below.

- General Advice: Consult a physician and show them the Safety Data Sheet.[7]
- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Do not use mouth-to-mouth resuscitation. Consult a doctor immediately.[2][7]
- In Case of Skin Contact: Immediately take off all contaminated clothing. Wash off with soap and plenty of water for at least 15 minutes. Consult a doctor.[2][7]
- In Case of Eye Contact: Rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do. Continue rinsing. Consult a doctor.[2][7]
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[2][7]
- Minor Spills:
 - Evacuate personnel to a safe area.[2]
 - Ensure adequate ventilation.
 - Remove all sources of ignition.[2]
 - Absorb the spill with an inert absorbent material (e.g., sand, silica gel, universal binder).
 - Collect the absorbed material into a suitable, closed container for disposal.[2]
- Major Spills:
 - Evacuate the area immediately.
 - Prevent further leakage if it is safe to do so.[2]

- Do not let the chemical enter drains.[2]
- Contact the appropriate emergency response team.
- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[2][7] Water spray can be used to cool closed containers.[7][10]
- Specific Hazards: Vapors may form explosive mixtures with air.[10] Hazardous combustion products include carbon monoxide, carbon dioxide, and nitrogen oxides (NO_x).[7][10]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[2][7][10]

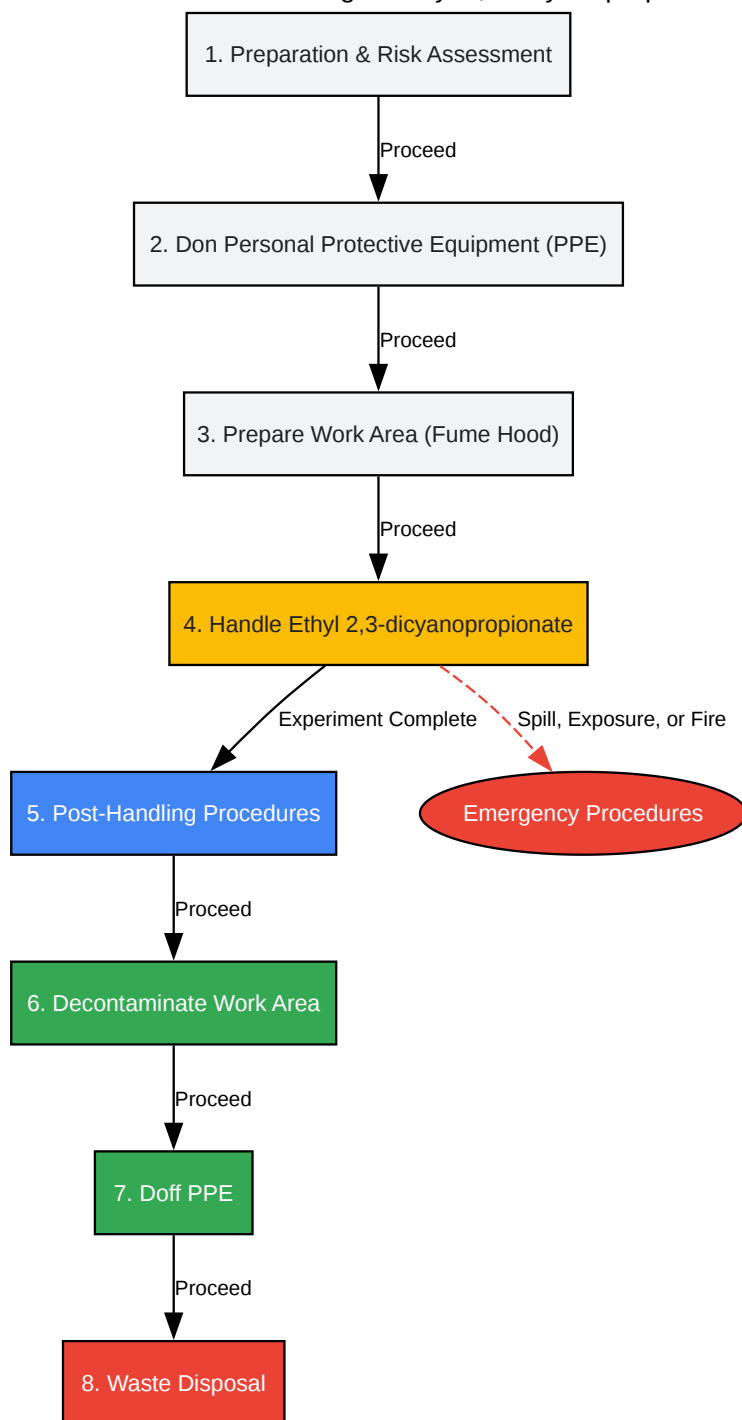
Waste Disposal

- Dispose of waste material in accordance with local, state, and federal regulations.
- The material may be disposed of by a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[2]
- Do not contaminate water, foodstuffs, feed, or seed by storage or disposal.[2]
- Dispose of contaminated packaging as unused product.[7]

Visualization of Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **Ethyl 2,3-dicyanopropionate** in a laboratory setting.

Workflow for Safe Handling of Ethyl 2,3-dicyanopropionate



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Caption: Safe handling workflow for **Ethyl 2,3-dicyanopropionate**.

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